

# safety and handling precautions for 15-Crown-5 in the lab

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## **Compound of Interest**

Compound Name: 15-Crown-5

Cat. No.: B104581

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An In-depth Technical Guide to the Safe Handling of **15-Crown-5** in the Laboratory

This guide provides comprehensive safety and handling precautions for **15-Crown-5**, intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and the necessary safety measures.

## Chemical and Physical Properties

**15-Crown-5** is a crown ether with the chemical formula  $C_{10}H_{20}O_5$ . It is a colorless liquid at room temperature and is utilized in various chemical syntheses, particularly as a phase transfer catalyst and for complexing cations.[\[1\]](#)[\[2\]](#)

Table 1: Physical and Chemical Properties of **15-Crown-5**

Property	Value	References
Molecular Weight	220.26 g/mol	[3][4]
Appearance	Clear colorless liquid	
Melting Point	-20°C (lit.)	
Boiling Point	93 - 96 °C at 0.05 - 0.07 hPa	
Density	1.113 g/mL at 20 °C (lit.)	
Flash Point	>230 °F (>110 °C)	
Solubility	Miscible with organic solvents.	
Vapor Pressure	0.00144 mmHg	
Refractive Index	n <sub>20/D</sub> 1.465 (lit.)	

## Hazard Identification and GHS Classification

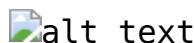
**15-Crown-5** is classified as harmful if swallowed and causes skin and serious eye irritation. It may also cause an allergic skin reaction in some individuals.

Table 2: GHS Hazard Classification for **15-Crown-5**

Hazard Class	Category	Hazard Statement	References
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed	
Skin irritation	Category 2	H315: Causes skin irritation	
Eye irritation	Category 2	H319: Causes serious eye irritation	
Sensitization, Skin	Category 1	H317: May cause an allergic skin reaction	

Signal Word: Warning

Hazard Pictogram:



(GHS07)

## Toxicological Data

Toxicological studies have established the potential health effects of **15-Crown-5**. It is moderately toxic by ingestion, skin contact, and intraperitoneal routes.

Table 3: Acute Toxicity Data for **15-Crown-5**

Route of Exposure	Species	Value	Effects Observed	References
Oral	Rat	LD50: 1410 mg/kg	-	
Dermal	Rabbit	LD50: 2520 mg/kg	Tremor, convulsions, weight loss	

No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.

## Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety in the laboratory.

## Safe Handling

- Avoid contact with skin and eyes.
- Avoid inhalation of vapor or mist.
- Do not eat, drink, or smoke when using this product.

- Wash hands thoroughly after handling.
- Handle in accordance with good industrial hygiene and safety practices.
- Ensure adequate ventilation in the handling area. Eyewash stations and safety showers should be close to the workstation.

## Storage

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store under an inert gas as the material is moisture-sensitive and hygroscopic.
- Incompatible materials include strong oxidizing agents and strong acids.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **15-Crown-5**.

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. A face shield may also be necessary.
- Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use. Wash and dry hands.
- Body Protection: Wear protective clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
- Respiratory Protection: Where risk assessment shows air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.

## Emergency Procedures

## First-Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Fire-Fighting Measures

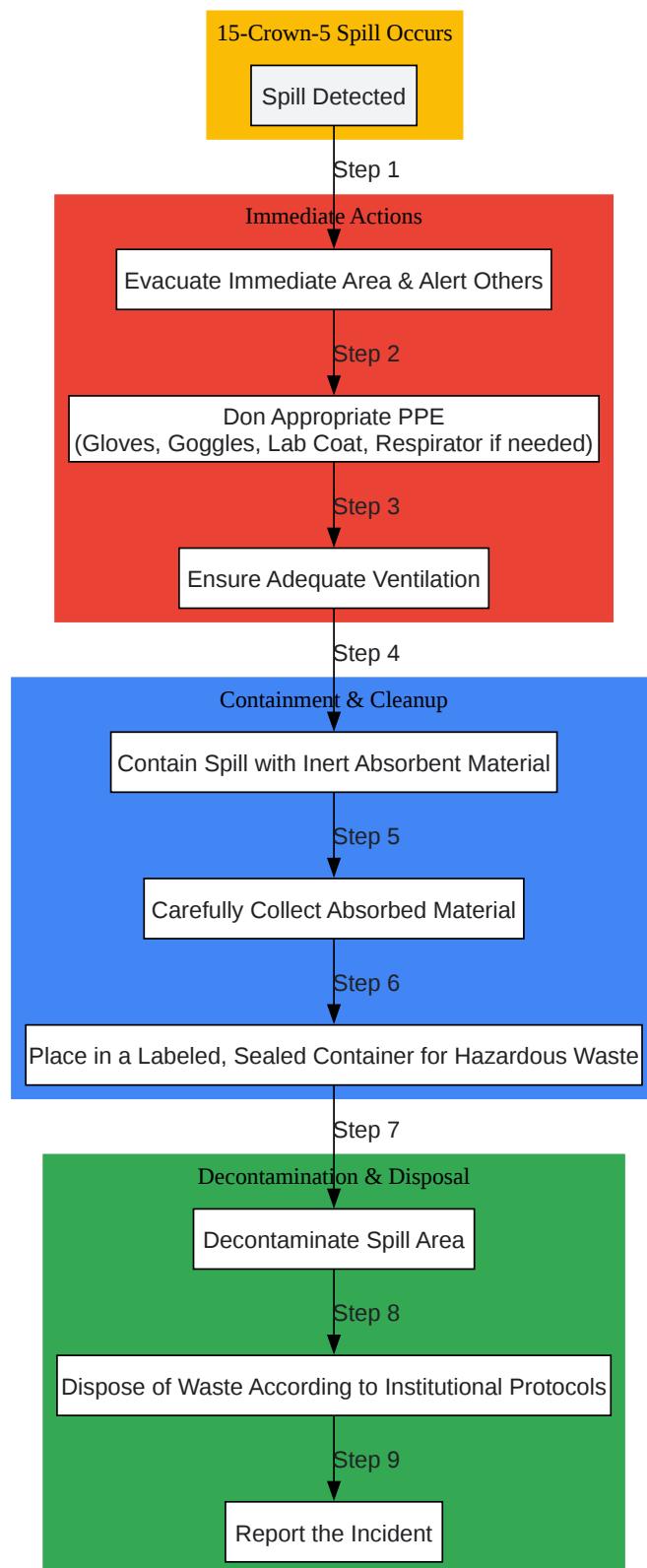
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Carbon oxides.
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

## Experimental Protocols and Visualizations

While detailed experimental protocols for the cited toxicity studies are not publicly available in the aggregated safety documents, the following diagrams illustrate logical workflows for safe handling and emergency response in a laboratory setting.

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Caption: Workflow for responding to a **15-Crown-5** spill.

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Caption: General safety precautions for handling **15-Crown-5**.

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## References

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